

Essential Safety and Operational Guidance for 1-Bromo-2-(trifluoromethoxy)benzene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Bromo-2-(trifluoromethoxy)benzene

Cat. No.: B1272820

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical plans for handling **1-Bromo-2-(trifluoromethoxy)benzene** (CAS No: 64115-88-4). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

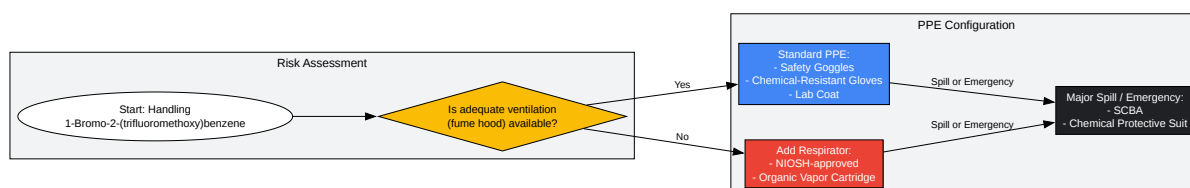
Hazard Identification and Personal Protective Equipment (PPE)

1-Bromo-2-(trifluoromethoxy)benzene is a flammable liquid that can cause skin and serious eye irritation.[1][2] It may also cause respiratory irritation.[3][4] Appropriate PPE is mandatory to minimize exposure risks.

Recommended Personal Protective Equipment

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.[5][6]	Protects against splashes and vapors that can cause serious eye damage.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Viton®), a flame-retardant and anti-static lab coat or apron, and closed-toe shoes.[1]	Prevents skin contact, which can lead to irritation. Flame-retardant clothing is necessary due to the chemical's flammability.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood.[3][5] If ventilation is inadequate, a NIOSH-approved respirator with a multi-purpose combination cartridge for organic vapors is required.[7] For major spills or emergencies, a self-contained breathing apparatus (SCBA) is essential.[1][5]	Minimizes the inhalation of vapors, which can cause respiratory tract irritation.

PPE Selection Workflow



[Click to download full resolution via product page](#)

Caption: PPE selection workflow for handling **1-Bromo-2-(trifluoromethoxy)benzene**.

Physical and Chemical Properties

A summary of key quantitative data for **1-Bromo-2-(trifluoromethoxy)benzene** is provided below for easy reference.

Property	Value	Source
Molecular Formula	C ₇ H ₄ BrF ₃ O	--INVALID-LINK--[7]
Molecular Weight	241.01 g/mol	--INVALID-LINK--[7]
Boiling Point	158-160 °C	--INVALID-LINK--[7]
Density	1.62 g/mL at 25 °C	--INVALID-LINK--[7]
Flash Point	60 °C (140 °F) - closed cup	--INVALID-LINK--[7]
Refractive Index	n ₂₀ /D 1.464	--INVALID-LINK--[7]

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clear of clutter.
 - Verify that an emergency eyewash station and safety shower are readily accessible.[6]
 - Assemble all necessary apparatus and reagents within the fume hood.
 - Confirm that a spill kit containing an inert absorbent material (e.g., sand, vermiculite) is available.[3]
- Handling:
 - Don the appropriate PPE as outlined in the table above.

- Ground and bond containers when transferring the chemical to prevent static discharge.[\[1\]](#)
- Use only non-sparking tools.[\[1\]](#)
- Carefully measure and transfer the required amount of the chemical, minimizing the potential for splashes or aerosol generation.
- Keep the container tightly closed when not in use.[\[1\]](#)
- Conduct all work at least 6 inches inside the fume hood sash.
- Post-Handling:
 - Decontaminate all glassware and equipment that came into contact with the chemical. Rinse with a suitable solvent (e.g., acetone) inside the fume hood, collecting the rinsate as hazardous waste.
 - Wipe down the work surface within the fume hood.
 - Remove PPE in the correct order to avoid cross-contamination.
 - Wash hands and forearms thoroughly with soap and water after handling.[\[1\]](#)

Emergency and Disposal Plan

Spill Response Protocol

- Minor Spill (within a fume hood):
 - Alert colleagues in the immediate area.
 - Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., sand, vermiculite).[\[3\]](#)
 - Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealed container for hazardous waste disposal.[\[8\]](#)
 - Decontaminate the spill area with a suitable solvent, collecting the cleaning materials as hazardous waste.

- Major Spill (outside a fume hood or large volume):
 - Evacuate the immediate area and alert others.
 - If the spill is flammable, shut off all ignition sources.
 - Contact your institution's emergency response team.
 - If trained and equipped with an SCBA, and if it is safe to do so, contain the spill to prevent it from entering drains.[\[3\]](#)[\[5\]](#)

Waste Disposal Plan

- Chemical Waste:
 - Collect all waste containing **1-Bromo-2-(trifluoromethoxy)benzene**, including contaminated absorbents and rinsates, in a designated and properly labeled hazardous waste container.[\[1\]](#)[\[2\]](#)
 - This is a halogenated organic compound and should be segregated from non-halogenated waste streams.
 - Follow all institutional, local, and national regulations for hazardous waste disposal.[\[1\]](#)
- Contaminated PPE:
 - Dispose of contaminated gloves and other disposable PPE in the designated hazardous waste container.
 - Non-disposable PPE, such as lab coats, should be professionally decontaminated before reuse.

First Aid Measures

- Inhalation: Move the affected person to fresh air. If they feel unwell, seek medical attention.
[\[5\]](#)

- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water. If skin irritation occurs, seek medical advice.[1][5]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention from an ophthalmologist.[1]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. Benzene, 1-bromo-2-(trifluoromethyl)- | C₇H₄BrF₃ | CID 9806 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. aarti-industries.com [aarti-industries.com]
- 6. fishersci.com [fishersci.com]
- 7. 1-溴-2-(三氟甲氧基)苯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for 1-Bromo-2-(trifluoromethoxy)benzene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1272820#personal-protective-equipment-for-handling-1-bromo-2-trifluoromethoxy-benzene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com